

Hexafluorocyclobutene: A Technical Guide to Safety and Toxicity

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Compound of Interest

Compound Name: Hexafluorocyclobutene

Cat. No.: B1221722

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Hexafluorocyclobutene (HFCB), a fluorinated alkene with the chemical formula C_4F_6 , is a compound of interest in various fields, including as a potential intermediate in the synthesis of novel pharmaceutical compounds. As with any chemical entity intended for use in research and development, a thorough understanding of its safety and toxicity profile is paramount. This technical guide provides a comprehensive overview of the available safety and toxicity data for **hexafluorocyclobutene**, compiled from publicly accessible databases and literature. It is designed to inform researchers, scientists, and drug development professionals about the known hazards, present quantitative data in a clear and accessible format, and outline the standard methodologies for toxicological assessment.

Acute Toxicity

The acute toxicity of **hexafluorocyclobutene** has been evaluated through inhalation and lethal dose studies. The available data indicates that HFCB is toxic upon inhalation.

Quantitative Acute Toxicity Data

Endpoint	Species	Route	Value	Reference
LCLo	Rat	Inhalation	62.5 ppm for 4 hours	[1]
LD	Mouse	Inhalation	6000 mg/min/m ³	[2]

LCLo (Lowest published lethal concentration): The lowest concentration of a substance in air that has been reported to cause death in humans or animals. LD (Lethal Dose): The amount of a substance that is fatal to a specified percentage of a population. The exact percentage for this value is not specified in the source.

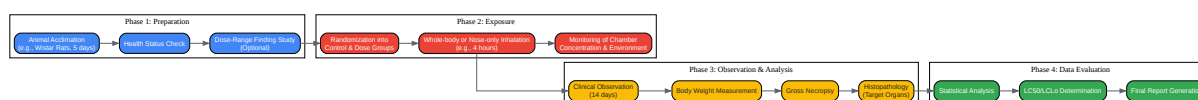
Experimental Protocol: Inhalation Toxicity (Retention Study)

While a full acute inhalation toxicity study protocol for the LCLo value is not publicly available, a study on the retention of inhaled **hexafluorocyclobutene** in rats provides insight into the methodology for inhalation exposure.[3]

- Test System: Female Wistar rats.
- Exposure Method: Continuous inhalation exposure to **hexafluorocyclobutene** gas.
- Concentrations Tested: 1.2, 6, and 30 ppm.
- Duration: 1 hour.
- Parameters Measured:
 - Retention of inhaled **hexafluorocyclobutene**.
 - Respiratory parameters.
 - Pathological and histopathological examination at the end of exposure.
- Key Findings: The percentage of HFCB retained in the respiratory tract was found to be concentration and time-dependent, with retention decreasing at higher concentrations and

over time.[3] No immediate pathological damage was observed at the end of the 1-hour exposure.[3]

The following diagram illustrates a general workflow for an acute inhalation toxicity study based on OECD Guideline 403.[1][4]



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Acute Inhalation Toxicity Study Workflow (OECD 403)

Irritation and Corrosivity

Hexafluorocyclobutene is classified as a substance that causes skin and serious eye irritation.[5]

Quantitative Irritation Data

Specific quantitative data from skin and eye irritation studies on **hexafluorocyclobutene** are not available in the public domain. The classification is based on general hazard assessments.

Experimental Protocols: Skin and Eye Irritation

Standard protocols for assessing skin and eye irritation are outlined in OECD Guidelines 404 and 405, respectively.[2][6][7][8][9][10][11][12][13][14] These studies are typically conducted in albino rabbits.

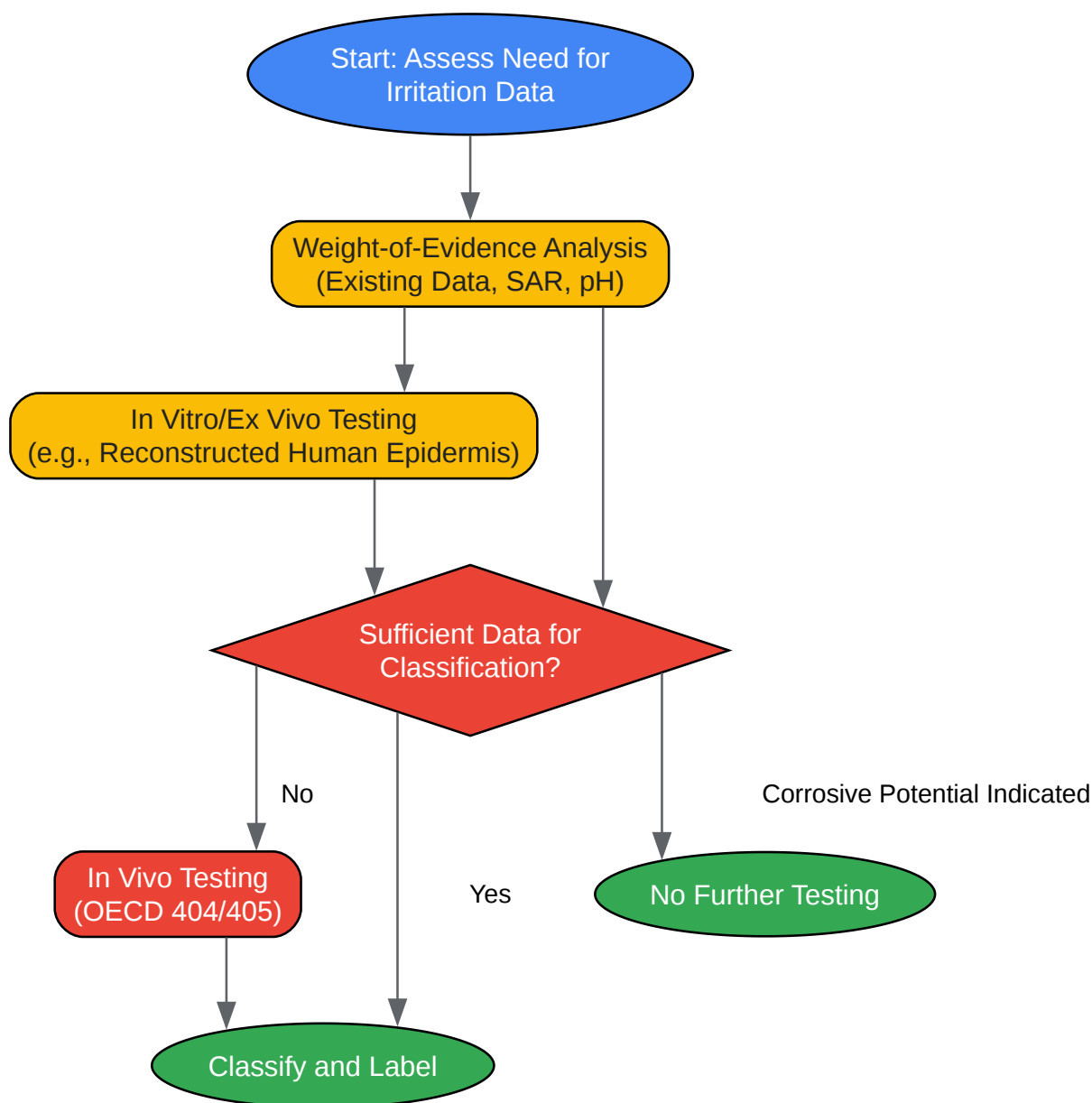
OECD Guideline 404: Acute Dermal Irritation/Corrosion[6][7][8][9][11]

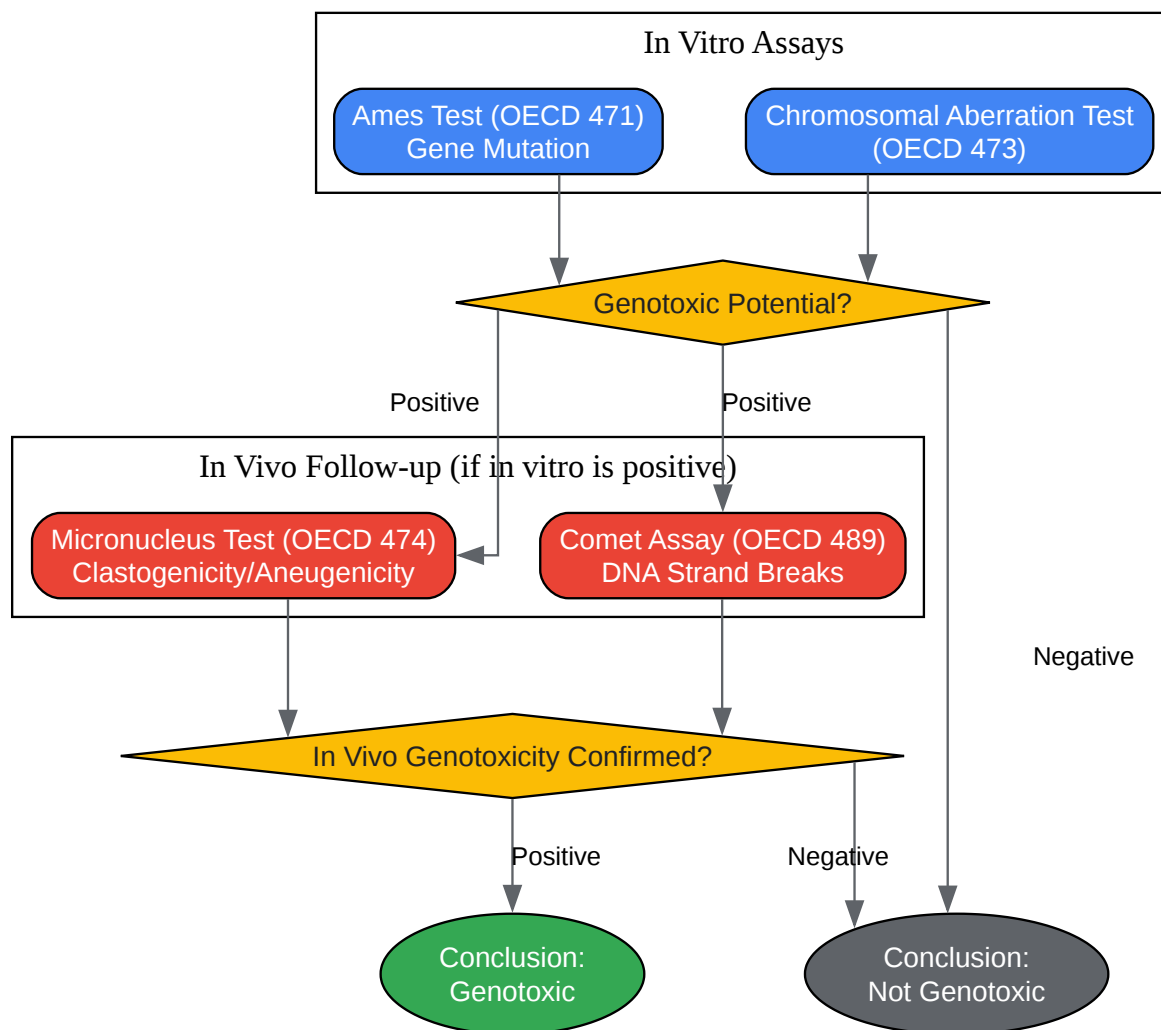
- Test System: Albino rabbit.
- Procedure: A single dose of the test substance is applied to a small area of clipped skin.
- Exposure: The exposure period is typically 4 hours under a semi-occlusive patch.
- Observation: The skin is examined for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- Scoring: The severity of the skin reactions is scored, and an irritation index is calculated.

OECD Guideline 405: Acute Eye Irritation/Corrosion^{[2][10][12][13][14]}

- Test System: Albino rabbit.
- Procedure: A single dose of the test substance is applied into one eye of the test animal.
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at specified intervals (e.g., 1, 24, 48, and 72 hours) after application.
- Scoring: The severity of ocular lesions is scored to determine the irritation potential.

The following diagram illustrates the decision-making process for in vivo irritation testing, emphasizing a weight-of-the-evidence approach as recommended by OECD guidelines.





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